

# AS2521780: A Potent and Selective PKC $\theta$ Inhibitor for Autoimmune Disease Research

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## Compound of Interest

Compound Name: AS2521780

Cat. No.: B13445600

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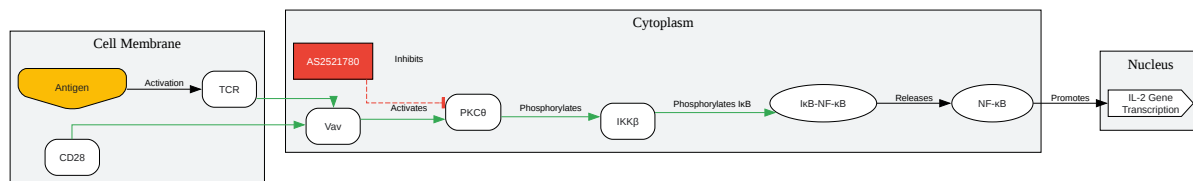
This technical guide provides an in-depth overview of **AS2521780**, a highly potent and selective small molecule inhibitor of Protein Kinase C theta (PKC $\theta$ ). T cell-mediated immunity is a critical factor in the development of autoimmune diseases.[1][2] **AS2521780**'s targeted inhibition of PKC $\theta$ , a key enzyme in T cell activation signaling, positions it as a valuable tool for studying autoimmune disease models and as a potential therapeutic candidate. This document outlines the compound's mechanism of action, summarizes key quantitative data, provides detailed experimental protocols, and visualizes relevant biological pathways and workflows.

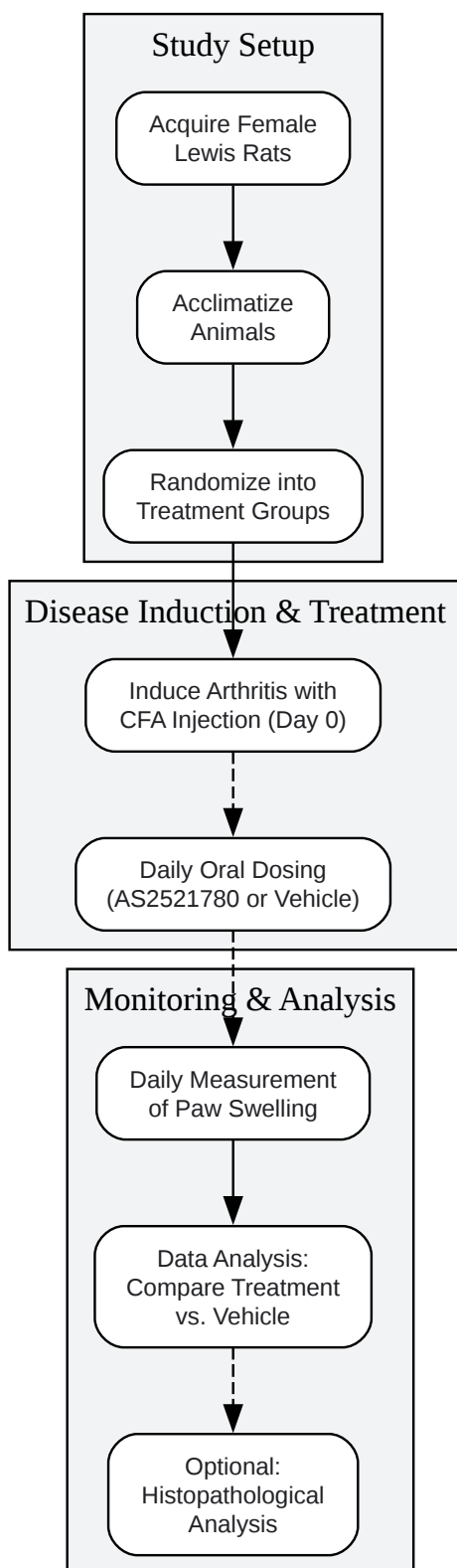
## Mechanism of Action: Selective Inhibition of PKC $\theta$

**AS2521780** is a potent and selective inhibitor of PKC $\theta$ , a member of the protein kinase C family of serine/threonine kinases.[1][2] PKC $\theta$  plays a crucial role in T cell receptor (TCR) signaling, which is essential for T cell activation, proliferation, and cytokine production.[1] By selectively targeting PKC $\theta$ , **AS2521780** effectively suppresses T cell-mediated immune responses, which are central to the pathophysiology of many autoimmune disorders. The compound demonstrates high selectivity for PKC $\theta$  over other PKC isoforms and a panel of other protein kinases, minimizing off-target effects.

## Signaling Pathway of T-Cell Activation and PKC $\theta$ Inhibition

The following diagram illustrates the simplified signaling cascade upon T-cell receptor (TCR) and CD28 co-stimulation, leading to T-cell activation, and the point of intervention by **AS2521780**.





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## References

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Phone: (601) 213-4426  
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